

Troubleshooting Fendona sprayer nozzle and equipment calibration

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Fendona Sprayer Technical Support Center

Welcome to the Technical Support Center for the **Fendona** Sprayer system. This resource is designed for researchers, scientists, and drug development professionals to provide clear and concise guidance on troubleshooting common issues, ensuring accurate equipment calibration for your experiments, and offering frequently asked guestions to support your research needs.

Troubleshooting Guide

This guide provides solutions to common problems encountered during the operation of the **Fendona** sprayer.

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Problem	Possible Cause(s)	Solution(s)	
No or Low Spray Output	 Clogged in-line or nozzle filter. Empty or low solution in the tank. 4. Kinked or blocked hose.[1] 5. Worn or damaged pump seals. 	1. Remove and clean the nozzle tip with a soft brush and water. Never use a hard object like a wire, as this can damage the nozzle.[2] 2. Remove and clean all filters in the system. 3. Fill the tank with the appropriate solution. 4. Straighten any kinks and check for blockages in the hose.[1] 5. Inspect and replace pump seals if they appear worn or damaged.	
Uneven Spray Pattern	 Partially clogged nozzle tip. Worn or damaged nozzle tip. Incorrect spray pressure. Incorrect boom height (if applicable). 	1. Clean the nozzle tip thoroughly. 2. Replace the nozzle tip with a new one of the same type and size.[2] 3. Adjust the pressure to the recommended setting for the nozzle being used. 4. Adjust the boom to the correct height for the target area.	
Leaking	1. Loose fittings or connections. 2. Worn or damaged O-rings or seals.[1] 3. Cracked or damaged tank or hose.	1. Check and tighten all connections. 2. Inspect and replace any worn or damaged O-rings or seals.[1] 3. Inspect the tank and hose for any signs of damage and replace if necessary.	
Inconsistent Pressure	Clogged suction filter. 2. Air leak in the suction line. 3. Worn pump components. 4. Incorrect pump speed.	 Clean the suction filter located inside the tank. Check the suction hose and connections for any air leaks. Inspect the pump for wear 	



and tear and replace parts as needed. 4. Ensure the pump is operating at the recommended speed.

Equipment Calibration

Accurate calibration is critical for ensuring the precise application of substances in a research setting. The following protocol outlines a detailed methodology for calibrating your **Fendona** sprayer.

Experimental Protocol for Sprayer Calibration (Ouncesto-Gallons Method)

This method is a straightforward way to determine your sprayer's output in gallons per acre (GPA).

Objective: To accurately determine the volume of liquid applied per unit area.

Materials:

- Fendona Sprayer
- Water
- Measuring tape
- Stopwatch
- Graduated cylinder or measuring cup (ounces)
- Marking flags or cones

Methodology:

Prepare the Sprayer:



- Thoroughly clean the sprayer, including the tank, hoses, and nozzles, to remove any residue from previous uses.[3][4]
- Fill the sprayer tank at least half full with water.[5][6]
- Nozzle Inspection and Spacing Measurement:
 - Inspect all nozzles to ensure they are the same type and size, and that they are not clogged or damaged. Replace any worn or damaged nozzles.
 - If using a boom sprayer, measure the distance between nozzles in inches.
- Determine the Calibration Course Distance:
 - Based on the nozzle spacing, determine the required travel distance for the calibration course from the table below. This distance is calculated to represent 1/128th of an acre.

Nozzle Spacing (inches)	Calibration Course Distance (feet)	
18	227	
20	204	
24	170	
30	136	

Measure Travel Time:

- Mark the start and end of the calibration course.
- In the area to be sprayed, record the time it takes to travel the measured distance at your normal spraying speed and pressure.
- Repeat this step at least twice and calculate the average travel time in seconds.
- Measure Nozzle Output:
 - With the sprayer stationary, maintain the same pressure used to measure the travel time.



- Place a measuring container under one nozzle and collect the output for the average travel time you recorded.
- Repeat this for several nozzles to ensure a consistent output across the boom. The output of each nozzle should be within 10% of the average.[2][6]
- Calculate the Application Rate:
 - The number of ounces collected from a single nozzle is directly equal to the sprayer's application rate in gallons per acre (GPA).[6] For example, if you collected 20 ounces, your application rate is 20 GPA.
- Adjustments:
 - If the calculated GPA is not what is required for your experiment, you can make adjustments by:
 - Changing the pressure: A minor increase in pressure will increase the flow rate, while a decrease in pressure will reduce it.
 - Changing the travel speed: Increasing your speed will decrease the application rate, while decreasing your speed will increase it.
 - Changing the nozzle size: For significant changes in application rate, you may need to switch to a different nozzle size.

Calibration Data (Example)

Since specific calibration data for **Fendona** sprayers with various research-grade nozzles is not readily available, the following table provides a representative example of how to structure your own calibration data. It is crucial to perform the calibration protocol above to determine the exact values for your specific equipment and settings.



Nozzle Type	Pressure (PSI)	Travel Speed (MPH)	Flow Rate (oz/min)	Application Rate (GPA)
Flat-Fan 8002	30	3	25.6	15
Flat-Fan 8002	40	3	29.6	17.4
Flat-Fan 8004	30	3	51.2	30
Flat-Fan 8004	40	3	59.2	34.8

Frequently Asked Questions (FAQs)

Q1: How often should I calibrate my **Fendona** sprayer? A1: It is recommended to calibrate your sprayer at the beginning of each experiment, whenever you change the type or concentration of the solution, and any time you replace nozzles or other key components.[2]

Q2: What should I do if my **Fendona** sprayer is not holding pressure? A2: First, ensure the tank lid is securely tightened. Check all hoses and connections for leaks. Inspect the pump seals and O-rings for wear or damage and replace them if necessary.

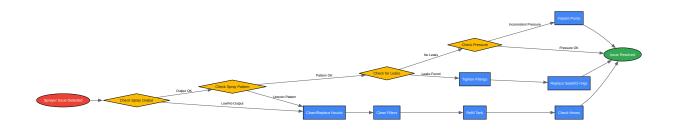
Q3: How do I properly clean my **Fendona** sprayer after use? A3: Always triple-rinse the tank with clean water.[7][8][9] Add clean water to the tank and spray it through the nozzles until the tank is empty to flush the entire system. Remove and clean the nozzles and filters separately. [3]

Q4: Can I use any type of nozzle with my **Fendona** sprayer? A4: **Fendona** sprayers are compatible with a variety of nozzles. The choice of nozzle will depend on the specific requirements of your experiment, including the desired droplet size and application rate. Always refer to the nozzle manufacturer's specifications.

Q5: What is the recommended way to mix solutions in the **Fendona** sprayer? A5: Fill the sprayer tank about halfway with water, add the desired chemical or substance, and then fill the tank the rest of the way with water. Agitate the tank to ensure a thorough mixture.[3][7] If the sprayer will be used for an extended period, occasional agitation is recommended to keep the solution mixed.[8][9]



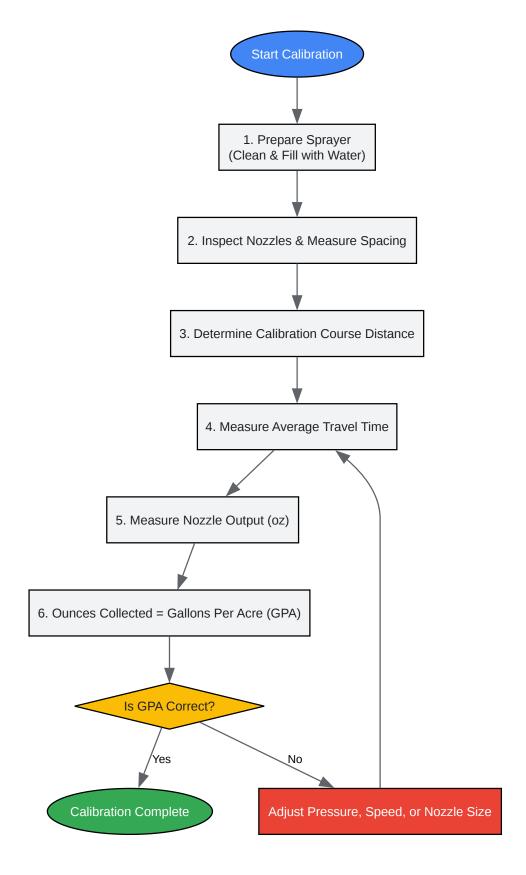
Diagrams



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Caption: Troubleshooting workflow for common Fendona sprayer issues.





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Caption: Step-by-step process for **Fendona** sprayer calibration.



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